

# Application Notes and Protocols for AKD

## Internal Sizing at Neutral pH

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### Compound of Interest

Compound Name: ALKYL KETENE DIMER

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These application notes provide a comprehensive overview and detailed protocols for the internal sizing of paper and paper-based products using **Alkyl Ketene Dimer (AKD)** at a neutral pH. This process is crucial for imparting water resistance to various grades of paper, enhancing their durability and printability.<sup>[1][2][3]</sup>

## Introduction to AKD Internal Sizing

**Alkyl Ketene Dimer (AKD)** is a highly effective neutral sizing agent used extensively in the papermaking industry.<sup>[2]</sup> Unlike traditional acidic sizing methods, AKD operates efficiently in a neutral to slightly alkaline pH range (typically 7.0-8.5), which offers several advantages, including reduced equipment corrosion and improved paper permanence.<sup>[1][2]</sup> AKD functions by forming covalent ester bonds with the hydroxyl groups of cellulose fibers, creating a hydrophobic layer that repels water.<sup>[1][4]</sup> This process, known as curing, is dependent on time and temperature and is typically completed in the drying section of a paper machine.<sup>[2][4]</sup>

The successful application of AKD sizing requires careful control over several parameters, including the preparation of a stable AKD emulsion, proper dosage, effective retention on the fibers, and optimal curing conditions.<sup>[2][4]</sup>

## Materials and Equipment

Materials:

- AKD Wax

- Cationic Starch
- Dispersant/Stabilizer
- Deionized Water
- Pulp Slurry
- Retention Aids (e.g., Cationic Polyacrylamide - CPAM)
- pH adjustment chemicals (e.g., Sodium Hydroxide, Sulfuric Acid)

Equipment:

- High-speed shear emulsifier/homogenizer
- Heating and stirring apparatus (e.g., water bath, hot plate with magnetic stirrer)
- Beakers and other standard laboratory glassware
- pH meter
- Viscometer
- Particle size analyzer
- Paper machine or handsheet former
- Drying oven or heated press
- Cobb sizing tester

## Experimental Protocols

### Preparation of AKD Emulsion

A stable AKD emulsion is critical for uniform distribution and effective sizing.<sup>[2]</sup> The following protocol describes a typical laboratory-scale preparation.

Protocol:

- Starch Gelatinization (if required):
  - Prepare a cationic starch solution (concentration as per manufacturer's recommendation).
  - Heat the solution to 95°C while stirring and maintain for 20 minutes to ensure complete gelatinization.
  - Cool the gelatinized starch solution to 60-70°C.[5]
- Melting AKD Wax:
  - In a separate vessel, melt the AKD wax at approximately 70-75°C.[5][6]
- Pre-emulsification:
  - Slowly add the molten AKD wax to the hot water (60-90°C) or gelatinized starch solution containing a dispersant, under constant stirring.[7] The ratio of components can be optimized, but a starting point is provided in the table below.
- Homogenization:
  - Transfer the pre-emulsion to a high-speed shear emulsifier or a high-pressure homogenizer.
  - Homogenize the mixture at a high speed (e.g., 11,000 rpm) for a specified time (e.g., 9 minutes) or for 1-3 passes through a homogenizer at a pressure of 25-40 MPa.[6][7]
- Cooling and Storage:
  - Rapidly cool the resulting emulsion to below 40°C.
  - Store the AKD emulsion in a cool, dry place. The typical shelf life is around 3 months when stored at 4-30°C.[8]

Table 1: Typical Formulation for AKD Emulsion Preparation

Component	Concentration/Amount	Purpose
AKD Wax	10-20% (by weight)	Sizing Agent
Cationic Starch	0.05-1 times the mass of AKD wax	Emulsifier and Stabilizer
Dispersant	0.005-0.1 times the mass of AKD wax	Prevents agglomeration
Hot Water	1-9 times the mass of AKD wax	Continuous phase

## Internal Sizing Application

This protocol outlines the addition of the AKD emulsion to the pulp slurry.

Protocol:

- Pulp Preparation:
  - Prepare a pulp slurry of the desired consistency.
  - Adjust the pH of the pulp slurry to the optimal range for AKD sizing, which is typically between 7.5 and 8.5.[9]
- Addition of AKD Emulsion:
  - The AKD emulsion is typically added to the pulp stock in the wet end of the paper machine, for instance, in the mixing chest.[2][8]
  - The dosage of AKD is critical and depends on the desired level of sizing and the type of pulp. A typical dosage ranges from 0.1% to 0.4% of AKD solids based on the dry weight of the pulp.[8][10]
- Retention Aid Addition:
  - To ensure the AKD particles are retained on the cellulose fibers, a retention aid is often necessary.[2]

- A dual retention system, for example, combining cationic starch and a high molecular weight polyacrylamide (PAM), is often employed.[8]
- Cationic starch is typically added before the AKD emulsion, followed by the addition of PAM further downstream.[11]

Table 2: Key Parameters for AKD Internal Sizing Application

Parameter	Recommended Range	Notes
Pulp Slurry pH	7.0 - 8.5[1][9]	Optimal performance is often seen between pH 7.5 and 8.5. [9]
AKD Emulsion Dosage	0.1% - 0.4% (on dry pulp)[8]	Standard sizing: 0.1-0.2%; Heavy-duty sizing: 0.3-0.4%. [8]
Cationic Starch Dosage	0.6% - 1.2% (on dry pulp)[8]	Degree of substitution $\geq 0.025$ . [8]
PAM Dosage	0.05% - 0.1% (working concentration)	Molecular weight: $3.0 \times 10^6$ - $5.0 \times 10^6$ Da.[8]
Pulp Temperature	Varies	Temperature affects the reactivity of AKD.[2]

## Curing Process

The final step to achieve effective sizing is the curing of the AKD.

Protocol:

- Sheet Formation:
  - The treated pulp is formed into a sheet using a paper machine or a handsheet former.
- Drying and Curing:

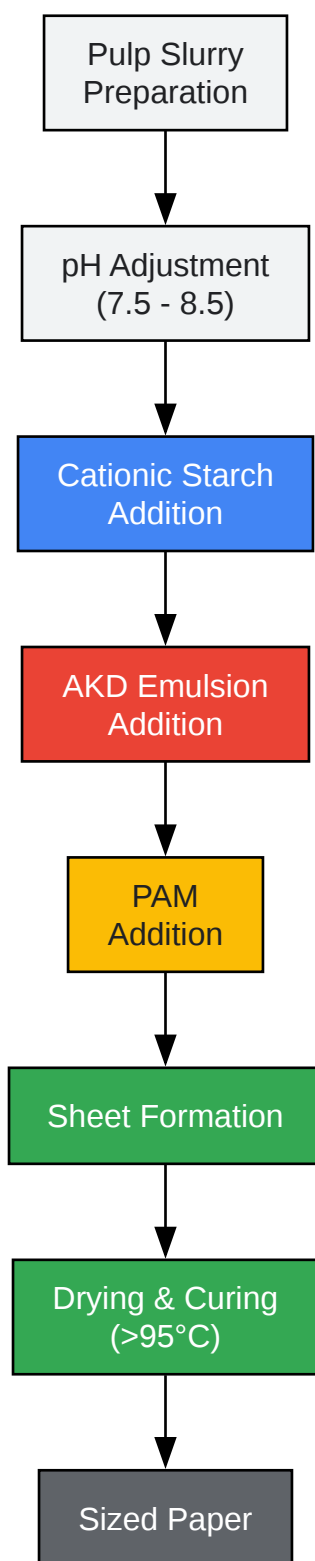
- The sheet is passed through a drying section where heating not only removes water but also facilitates the curing of AKD.[2]
- The curing process involves the chemical reaction between AKD and the cellulose fibers to form ester bonds.[4]
- The temperature of the drying section is a critical factor, and the sizing reaction typically requires a temperature of at least 95°C to initiate.[12]
- It is important to note that the full sizing effect may not be immediate and can continue to develop for a period after the paper is produced.[12] To accelerate this for testing purposes, paper samples can be dried in an oven at 105°C for 10 minutes.[12]

## Data Presentation

Table 3: Summary of Quantitative Parameters for AKD Sizing

Parameter	Value/Range	Unit	Reference
AKD Emulsion Solid Content	10 - 20	%	[8]
AKD Emulsion pH	2 - 4	-	[8]
AKD Emulsion Viscosity	10 - 20	mPa.s (at 25°C)	[8]
Homogenization Pressure	25 - 40	MPa	[7]
Emulsification Temperature	65 - 85	°C	[6]
Optimal Sizing pH	7.5 - 8.5	-	[9]
Curing Initiation Temperature	≥ 95	°C	[12]
AKD Dosage (Standard)	0.1 - 0.2	% on dry pulp	[8]
AKD Dosage (Heavy-Duty)	0.3 - 0.4	% on dry pulp	[8]

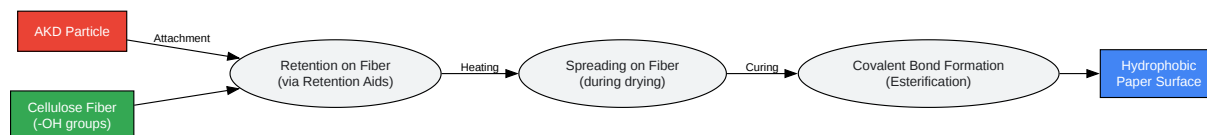
## Mandatory Visualizations



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Caption: Experimental workflow for AKD internal sizing at neutral pH.





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Caption: Simplified mechanism of AKD internal sizing on cellulose fibers.

## Troubleshooting

Table 4: Common Issues and Solutions in AKD Sizing

Issue	Potential Cause(s)	Recommended Solution(s)
Inadequate Sizing	Insufficient AKD dosage, poor retention, inadequate curing (low temperature), unfavorable pH.	Increase AKD dosage, optimize retention aid system, ensure proper drying temperature, maintain pH in the optimal range.[2]
Poor Emulsion Stability	Incorrect preparation, improper storage, issues with emulsifying agents.	Review and adjust the emulsion preparation process, ensure proper storage conditions, evaluate the choice and dosage of emulsifiers.[2]
Deposits on Paper Machine	Excessive AKD dosage, poor retention, interaction with other chemicals.	Optimize AKD dosage, improve retention, investigate chemical interactions in the wet end.[2]
Delayed Curing	Insufficient drying temperature or time.	Increase the temperature or residence time in the drying section.[2]
Foaming Issues	Excessive use of AKD or certain emulsifiers.	Adjust AKD and emulsifier levels, consider using defoaming agents.[2]

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